

Assessing the Detonation Velocity of Nitrourea Compounds: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the detonation velocity of **nitrourea** and its derivatives against other common energetic materials. Experimental data is presented in a structured format to facilitate objective assessment. Detailed methodologies for key experimental techniques are included to support the replication and validation of these findings.

Comparative Detonation Velocity Data

The detonation velocity of an explosive is a critical parameter indicating its performance and power. The following table summarizes the experimental detonation velocities of **nitrourea**, its derivatives, and other well-known explosives. It is important to note that detonation velocity is highly dependent on the density of the material.

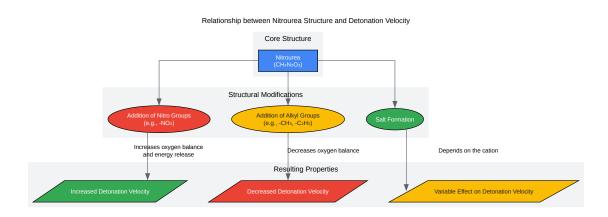


Compound	Abbreviation	Chemical Formula	Density (g/cm³)	Detonation Velocity (m/s)
Nitrourea	NU	СН₃N₃О₃	1.73	6860
N,N'-Dinitrourea	DNU	CH2N4O5	2.067	~8908 (for some salts)
Urea Nitrate	UN	CH5N3O4	1.67	4700
RDX	RDX	C3H6N6O6	1.82	8750
НМХ	НМХ	C4H8N8O8	1.91	9100
TNT	TNT	C7H5N3O6	1.65	6900

The Impact of Chemical Structure on Detonation Velocity

The molecular structure of an energetic material plays a crucial role in determining its detonation velocity. The presence of certain functional groups and the overall oxygen balance of the molecule are key factors. This diagram illustrates the general relationship between the chemical structure of **nitrourea** and its derivatives and their resulting detonation performance.





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Caption: Influence of structural modifications on the detonation velocity of nitrourea.

Experimental Protocols for Measuring Detonation Velocity

Accurate and reproducible measurement of detonation velocity is paramount in the characterization of energetic materials. The following sections detail the methodologies for three commonly employed experimental techniques.

Cylinder Expansion Test



The cylinder expansion test is a widely used method to determine the detonation characteristics and energy output of an explosive.

Methodology:

- Sample Preparation: The explosive material is carefully loaded into a hollow, typically copper, cylinder of known dimensions (e.g., 301 mm long, 25.4 mm internal diameter, 2.5 mm wall thickness).[1] The density of the explosive charge is precisely measured and recorded.
- Initiation: A high-voltage initiation system is attached to one end of the cylinder to ensure reliable and precisely timed detonation.[1]
- Data Acquisition: As the detonation propagates through the explosive, the expanding cylinder
 wall is recorded using a high-speed streak camera. The camera is positioned to view a slit
 perpendicular to the cylinder's axis at a specific distance from the initiation point (e.g., 200
 mm) to observe the steady detonation wave.[1]
- Illumination: The cylinder is backlit to create a high-contrast silhouette of the expanding walls against a bright background for clear imaging.[1]
- Velocity Determination: The streak camera record provides a continuous time-distance
 profile of the expanding cylinder wall. The slope of this record is directly proportional to the
 wall velocity. The detonation velocity within the explosive is then calculated from the
 measured wall velocity using established equations of state.

Streak Camera Method

The streak camera provides a direct visual record of the detonation front as it propagates through an explosive charge.

Methodology:

- Charge Preparation: A cylindrical charge of the explosive is prepared with a well-defined length and diameter.
- Experimental Setup: The charge is placed in a secure test chamber. A streak camera is aligned to view the length of the charge through a narrow slit.



- Initiation: The explosive is initiated at one end.
- Image Acquisition: As the detonation front, which is intensely luminous, travels along the
 charge, its image is swept across the camera's detector by the streak optics. This creates a
 time-resolved image where one axis represents the position along the charge and the other
 represents time.
- Data Analysis: The resulting streak record shows a bright, diagonal line representing the path
 of the detonation front. The angle of this line is directly proportional to the detonation velocity.
 The velocity (V) is calculated using the formula: V = Ws / (m * tan(θ)), where Ws is the
 writing speed of the camera, m is the optical magnification, and θ is the angle of the streak
 on the record.[2]

Ionization Probe Method

This electrical method relies on the conductive nature of the hot, ionized gases produced during detonation to measure the time of arrival of the detonation front at different points.

Methodology:

- Probe Placement: Two or more ionization probes are inserted into the explosive charge at precisely known distances from each other.[3] These probes typically consist of two closely spaced electrodes.
- Circuitry: Each probe is connected to a high-speed electronic timer or oscilloscope. The
 probes act as open switches in the circuit.
- Detonation: The explosive is initiated.
- Signal Generation: As the highly conductive detonation front reaches each probe, it shorts
 the electrodes, completing the circuit and generating an electrical signal.[3]
- Time Measurement: The electronic timer or oscilloscope records the time at which each probe is triggered.
- Velocity Calculation: The detonation velocity is calculated by dividing the known distance between the probes by the measured time interval between the signals.[3]

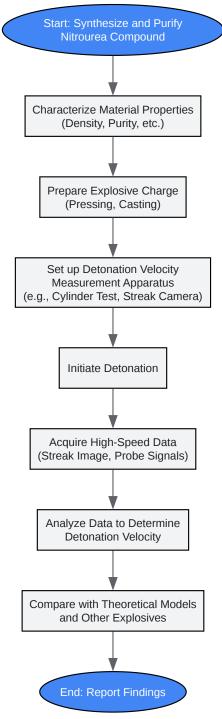


Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the detonation velocity of a **nitrourea** compound.



Generalized Experimental Workflow for Detonation Velocity Measurement



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References

- 1. specialised-imaging.com [specialised-imaging.com]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. Introduction to ionization pin probes to measure detonation velocity [ffi.no]
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